

Application Notes and Protocols: Diethyl L-malate in Food Processing

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Compound of Interest

Compound Name: *Diethyl L-malate*

CAS No.: 691-84-9

Cat. No.: B057320

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the current and potential applications of **diethyl L-malate** in the food processing industry. While specific data for the L-isomer is limited in publicly available literature, this document extrapolates information from studies on the racemic form (diethyl DL-malate) and similar fruity esters to provide practical guidance.

Introduction

Diethyl L-malate (FEMA number 2374 for the racemic form) is the diethyl ester of L-malic acid, a naturally occurring organic acid found in fruits like apples.[1] It is recognized for its fruity, apple-like, and caramellic aroma profile, making it a valuable flavoring agent in the food industry.[2][3] Its potential as an acidulant, derived from its parent compound, malic acid, is also an area of interest.[4][5] This document outlines its primary applications, presents available quantitative data, and provides detailed experimental protocols for its use and evaluation.

Physicochemical Properties

A summary of the physical and chemical properties of diethyl malate (racemic form, unless otherwise specified) is provided below.

Property	Value	Reference(s)
Synonyms	Diethyl 2-hydroxybutanedioate, L-(-)-Apple Acid Diethyl Ester	[6][7]
CAS Number	691-84-9 (L-isomer)	[8]
Molecular Formula	C ₈ H ₁₄ O ₅	[6]
Molecular Weight	190.19 g/mol	[6]
Appearance	Colorless liquid	[3]
Odor Profile	Fruity, apple, pineapple, sweet, caramellic, brown sugar	[2][3]
Boiling Point	254 °C @ 760 mmHg	[3]
Flash Point	85 °C	[2]
Solubility	Soluble in alcohol and oils; miscible in water	[3][6]

Applications in Food Processing

Flavoring Agent

The primary application of **diethyl L-malate** in the food industry is as a flavoring agent. Its characteristic fruity and sweet aroma makes it particularly suitable for apple and rum flavor formulations.[7] It is also used to impart fruity notes in a variety of other food products.

The following table summarizes the average and maximum use levels for diethyl malate (racemic form) as determined by the Flavor and Extract Manufacturers Association (FEMA) and are considered Generally Recognized as Safe (GRAS).

Food Category	Average Use Level (ppm)	Maximum Use Level (ppm)
Baked Goods	-	44.0
Beverages (non-alcoholic)	-	5.5
Chewing Gum	-	-
Confectionery & Frostings	-	-
Dairy Products (excluding cheese)	7.0	35.0
Edible Ices	10.0	50.0
Fats and Oils	5.0	25.0
Processed Fruit	7.0	35.0
Cereals	5.0	25.0
Meat Products	2.0	10.0
Fish Products	2.0	10.0
Soups and Sauces	5.0	25.0
Non-alcoholic Beverages	5.0	25.0
Alcoholic Beverages	10.0	50.0
Ready-to-eat Savories	20.0	100.0
Composite Foods	5.0	25.0

Data is for diethyl malate (racemic form). Specific levels for the L-isomer may require optimization.

Potential as an Acidulant

Given that **diethyl L-malate** is an ester of malic acid, it has the potential to function as a mild acidulant, contributing to the overall tartness of a food product. Malic acid is a well-known acidulant used to enhance flavor and control pH in various foods and beverages.^{[4][5]} The hydrolysis of **diethyl L-malate** under certain processing conditions or over the shelf life of a

product could release malic acid, thereby influencing the pH and flavor profile. However, there is currently a lack of specific studies and quantitative data on the use of **diethyl L-malate** solely as an acidulant in food processing.

Experimental Protocols

Protocol for Incorporation of Diethyl L-malate into a Beverage

This protocol provides a general procedure for adding and evaluating **diethyl L-malate** in a model beverage system.

Objective: To determine the optimal concentration of **diethyl L-malate** for achieving a desired fruity flavor profile in a beverage.

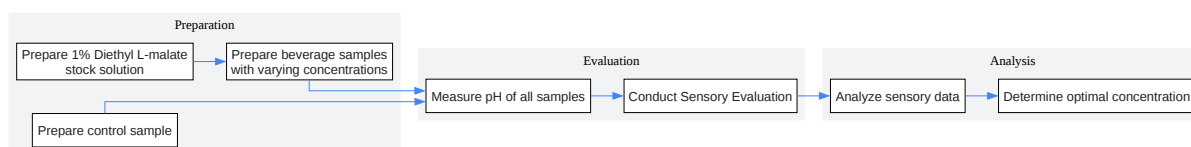
Materials:

- **Diethyl L-malate**
- Base beverage (e.g., sweetened carbonated water, apple juice)
- Volumetric flasks and pipettes
- Analytical balance
- pH meter

Procedure:

- **Stock Solution Preparation:** Prepare a 1% (w/v) stock solution of **diethyl L-malate** in ethanol.
- **Sample Preparation:**
 - Prepare a series of beverage samples with varying concentrations of **diethyl L-malate** (e.g., 1, 5, 10, 25, 50 ppm).

- For each concentration, add the calculated volume of the stock solution to a known volume of the base beverage.
- Prepare a control sample with only the base beverage and an equivalent amount of ethanol as the solvent blank.
- pH Measurement: Measure and record the pH of each sample.
- Sensory Evaluation: Conduct a sensory panel evaluation using the protocol outlined in Section 4.2.
- Data Analysis: Analyze the sensory data to determine the preferred concentration of **diethyl L-malate**.



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Workflow for Beverage Application

Protocol for Sensory Evaluation

This protocol outlines a triangle test, a common discriminative sensory method, to determine if a perceptible difference exists between a control and a sample containing **diethyl L-malate**.

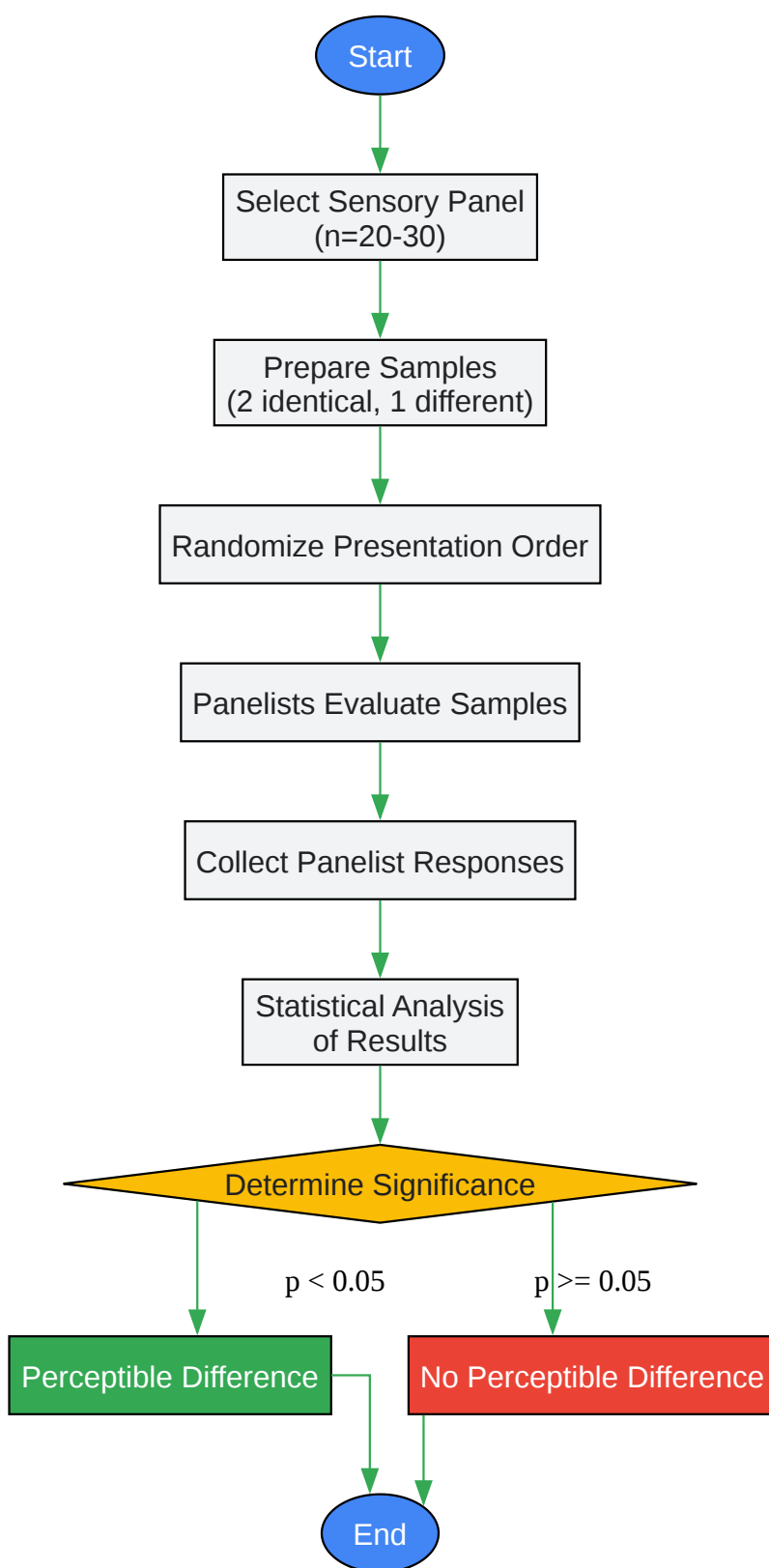
Objective: To determine if the addition of **diethyl L-malate** at a specific concentration results in a perceivable sensory difference in a food product.

Materials:

- Control food product
- Test food product with a known concentration of **diethyl L-malate**
- Identical, coded sample cups
- Water and unsalted crackers for palate cleansing
- Sensory evaluation booths with controlled lighting and temperature
- Ballots for data collection

Procedure:

- Panelist Selection: Recruit a panel of at least 20-30 individuals.
- Sample Preparation:
 - Present each panelist with three coded samples. Two samples are identical (either both control or both test), and one is different.
 - The order of presentation should be randomized for each panelist.
- Evaluation:
 - Instruct panelists to taste each sample from left to right.
 - Ask panelists to identify the sample that is different from the other two.
- Data Collection: Collect the ballots from all panelists.
- Data Analysis:
 - Tally the number of correct and incorrect responses.
 - Use a statistical table for triangle tests to determine if the number of correct identifications is statistically significant at a chosen confidence level (e.g., $p < 0.05$).



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Sensory Evaluation Workflow

Analytical Methods

The concentration and purity of **diethyl L-malate** in food products can be determined using gas chromatography-mass spectrometry (GC-MS).

General GC-MS Protocol

Objective: To quantify the amount of **diethyl L-malate** in a food sample.

Procedure:

- Sample Preparation:
 - Use solvent extraction or solid-phase microextraction (SPME) to isolate volatile compounds from the food matrix.
- GC-MS Analysis:
 - Inject the extracted sample into a GC-MS system.
 - Use a suitable capillary column (e.g., DB-5 or equivalent).
 - Set an appropriate temperature program to separate the analytes.
 - The mass spectrometer should be operated in electron ionization (EI) mode.
- Quantification:
 - Identify **diethyl L-malate** based on its retention time and mass spectrum.
 - Quantify the compound using an internal or external standard calibration curve.

Conclusion and Future Outlook

Diethyl L-malate is a versatile flavoring agent with a pleasant fruity aroma, making it a valuable ingredient for creating apple, rum, and other fruit-flavored food products. While its application as a primary acidulant requires further investigation, its contribution to the overall flavor profile, which includes a degree of tartness, is noteworthy. The provided protocols offer a foundational framework for incorporating and evaluating **diethyl L-malate** in food formulations.

Further research is warranted to elucidate the specific sensory attributes of the L-isomer compared to the racemic mixture and to explore its stability and potential as an acidulant under various food processing conditions.

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